

An In-depth Technical Guide to 4-Hydroxybenzophenone-d4: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Hydroxybenzophenone-d4

CAS No.: 93496-64-1

Cat. No.: B12405378

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Hydroxybenzophenone-d4**, a deuterated analog of 4-Hydroxybenzophenone. This document details experimental protocols for its synthesis, its application as an internal standard in analytical methods, and its relevance in biological research, particularly in the context of recent findings on its interaction with cellular signaling pathways.

Core Physical and Chemical Properties

4-Hydroxybenzophenone-d4 is primarily utilized as an internal standard in analytical and pharmacokinetic research.^[1] Its deuteration offers a distinct mass shift, facilitating accurate quantification in mass spectrometry-based methods. The physical and chemical properties of **4-Hydroxybenzophenone-d4** are summarized below, with data for the non-deuterated analog provided for comparison.

Property	4-Hydroxybenzophenone-d4	4-Hydroxybenzophenone
Molecular Formula	C ₁₃ H ₆ D ₄ O ₂	C ₁₃ H ₁₀ O ₂
Molecular Weight	202.24 g/mol	198.22 g/mol
CAS Number	93496-64-1	1137-42-4
Appearance	White to off-white powder	White to beige crystalline powder
Melting Point	Not explicitly available; expected to be similar to the non-deuterated form.	132-135 °C
Boiling Point	Not explicitly available.	367.3 °C at 760 mmHg, 260-262 °C at 32 hPa[2][3]
Solubility	Soluble in organic solvents such as methanol and chloroform. Insoluble in water.	Slightly soluble in chloroform and methanol; insoluble in water.
IUPAC Name	(4-hydroxyphenyl-2,3,5,6-d4)(phenyl)methanone[1]	(4-hydroxyphenyl)(phenyl)methanone

Spectral Data

Detailed spectral data is crucial for the identification and characterization of **4-Hydroxybenzophenone-d4**. While specific spectra for the deuterated analog are not widely published, the following provides an overview of the expected spectral characteristics based on data from its non-deuterated counterpart.

¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum of 4-Hydroxybenzophenone would show signals corresponding to the aromatic protons. In **4-Hydroxybenzophenone-d4**, the signals for the deuterated phenyl ring would be absent, simplifying the spectrum significantly.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum would show distinct signals for each carbon atom in the molecule. The carbon atoms attached to deuterium

will exhibit a characteristic triplet splitting pattern due to C-D coupling.

Mass Spectrometry (MS): Mass spectrometry is a key analytical technique for this compound. The deuteration provides a clear mass shift, allowing for its use as an internal standard. The fragmentation pattern of protonated 4-hydroxybenzophenone isomers has been studied, revealing characteristic fragments at m/z 121 and m/z 105.[4] A similar fragmentation pattern would be expected for the deuterated analog, with a corresponding mass shift for fragments containing the deuterated ring.

Infrared (IR) Spectroscopy: The IR spectrum of 4-Hydroxybenzophenone shows characteristic peaks for the hydroxyl (-OH) and carbonyl (C=O) functional groups. The C-D stretching vibrations in **4-Hydroxybenzophenone-d4** would appear at a lower frequency (around 2100-2300 cm^{-1}) compared to the C-H stretches (around 2800-3000 cm^{-1}).

Experimental Protocols

Synthesis of 4-Hydroxybenzophenone-d4

A common method for the synthesis of deuterated phenolic compounds is through hydrogen-deuterium exchange. The following protocol is a representative method adapted from general procedures for the deuteration of phenols.

Method: Acid-Catalyzed Hydrogen-Deuterium Exchange

This method utilizes a strong acid catalyst in the presence of a deuterium source, typically deuterium oxide (D_2O), to exchange the aromatic protons of 4-hydroxybenzophenone with deuterium.

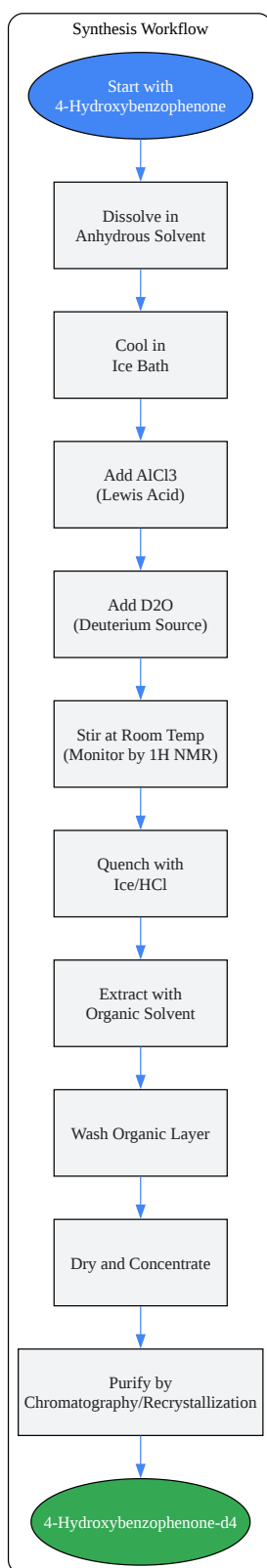
Materials:

- 4-Hydroxybenzophenone
- Deuterium oxide (D_2O , 99.9 atom % D)
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous 1,2-dichloroethane

- Ice
- Dilute hydrochloric acid
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-hydroxybenzophenone in anhydrous 1,2-dichloroethane.
- **Catalyst Addition:** Cool the solution in an ice bath and slowly add anhydrous aluminum chloride.
- **Deuterium Source Addition:** Add deuterium oxide to the reaction mixture.
- **Reaction:** Allow the mixture to stir at room temperature for a specified period, monitoring the reaction progress by ^1H NMR to observe the disappearance of the aromatic proton signals of the phenol ring.
- **Quenching:** Slowly pour the reaction mixture into a beaker containing crushed ice and dilute hydrochloric acid to quench the reaction.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate.
- **Washing:** Wash the organic layer sequentially with water, sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude deuterated product.
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization to yield pure **4-Hydroxybenzophenone-d4**.



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Synthesis of **4-Hydroxybenzophenone-d4**.

Application as an Internal Standard in LC-MS/MS

4-Hydroxybenzophenone-d4 is an ideal internal standard for the quantification of 4-Hydroxybenzophenone and related compounds in biological matrices due to its similar chemical properties and distinct mass.

Method: Quantification of 4-Hydroxybenzophenone in Plasma

Materials:

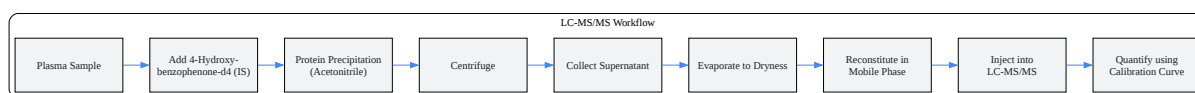
- Plasma sample
- **4-Hydroxybenzophenone-d4** (internal standard solution of known concentration)
- Acetonitrile (for protein precipitation)
- Formic acid
- Water (LC-MS grade)
- Methanol (LC-MS grade)
- LC-MS/MS system

Procedure:

- Sample Preparation: a. To a 100 μ L aliquot of plasma sample, add a known amount of **4-Hydroxybenzophenone-d4** internal standard solution. b. Add 300 μ L of cold acetonitrile to precipitate proteins. c. Vortex the sample for 1 minute and then centrifuge at high speed (e.g., 10,000 $\times$ g) for 10 minutes. d. Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen. e. Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS Analysis: a. Liquid Chromatography (LC): Inject the prepared sample onto a suitable C18 column. Use a gradient elution with a mobile phase consisting of water with 0.1% formic acid (A) and methanol with 0.1% formic acid (B). b. Mass Spectrometry (MS/MS): Operate the mass spectrometer in multiple reaction monitoring (MRM) mode.

Monitor the specific precursor-to-product ion transitions for both 4-Hydroxybenzophenone and **4-Hydroxybenzophenone-d4**.

- Quantification: a. Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte in the calibration standards.
b. Determine the concentration of 4-Hydroxybenzophenone in the plasma sample by interpolating its peak area ratio on the calibration curve.



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LC-MS/MS analysis using an internal standard.

Biological Interactions and Signaling Pathways

Recent studies have indicated that 4-Hydroxybenzophenone can exert biological effects, including neurotoxicity. Research suggests that it may inhibit the proliferation of hippocampal neural stem cells by upregulating the chemokine Cxcl1.[5] This effect is potentially mediated through the activation of the PERK signaling pathway, which is involved in the endoplasmic reticulum (ER) stress response.[6]

Experimental Protocols for Investigating Biological Effects

Immunofluorescent Staining for Cxcl1

This protocol allows for the visualization of Cxcl1 protein expression in cultured cells.

Materials:

- Cultured cells (e.g., mouse hippocampal neural stem cells)
- 4% Paraformaldehyde (PFA) in PBS for fixation
- Permeabilization buffer (e.g., 0.25% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% normal goat serum in PBS)
- Primary antibody against Cxcl1
- Fluorescently-labeled secondary antibody
- DAPI for nuclear counterstaining
- Mounting medium

Procedure:

- Cell Culture: Culture cells on coverslips and treat with 4-Hydroxybenzophenone as required.
- Fixation: Fix the cells with 4% PFA for 15 minutes at room temperature.
- Permeabilization: Permeabilize the cells with permeabilization buffer for 10 minutes.
- Blocking: Block non-specific antibody binding with blocking buffer for 1 hour.
- Primary Antibody Incubation: Incubate the cells with the primary antibody against Cxcl1 overnight at 4°C.
- Secondary Antibody Incubation: Incubate with the fluorescently-labeled secondary antibody for 1-2 hours at room temperature, protected from light.
- Counterstaining and Mounting: Counterstain the nuclei with DAPI and mount the coverslips on microscope slides using mounting medium.
- Imaging: Visualize the staining using a fluorescence microscope.

Quantitative Real-Time PCR (qRT-PCR) for Cxcl1 mRNA Expression

This protocol quantifies the changes in Cxcl1 gene expression following treatment with 4-Hydroxybenzophenone.

Materials:

- Treated and untreated cultured cells
- RNA extraction kit
- cDNA synthesis kit
- qPCR primers for mouse Cxcl1 and a reference gene (e.g., GAPDH)
- SYBR Green qPCR master mix
- Real-time PCR instrument

Procedure:

- RNA Extraction: Extract total RNA from the cells using a commercial kit.
- cDNA Synthesis: Reverse transcribe the RNA into cDNA.
- qPCR Reaction: Set up the qPCR reaction with SYBR Green master mix, cDNA, and primers for Cxcl1 and the reference gene.
- Data Analysis: Analyze the qPCR data using the $\Delta\Delta C_t$ method to determine the relative fold change in Cxcl1 expression.

siRNA-mediated Knockdown of Cxcl1

This protocol is used to specifically reduce the expression of Cxcl1 to investigate its role in the observed biological effects of 4-Hydroxybenzophenone.

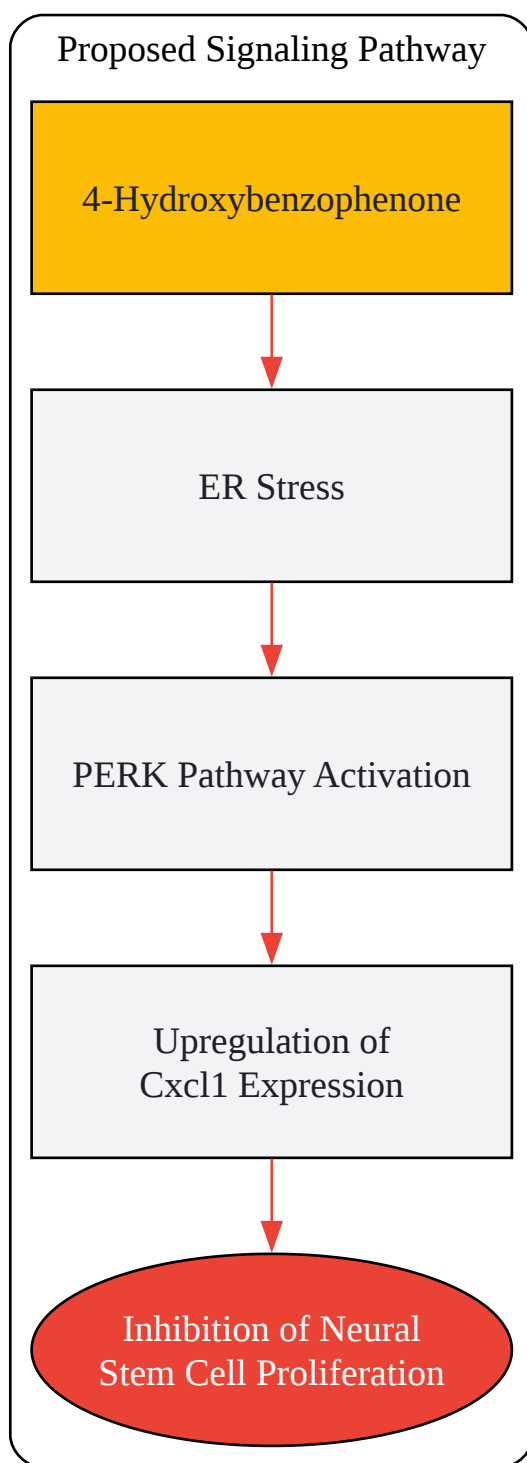
Materials:

- Cultured cells
- siRNA targeting mouse Cxcl1

- Non-targeting control siRNA
- Transfection reagent (e.g., Lipofectamine)
- Opti-MEM reduced-serum medium

Procedure:

- Cell Seeding: Seed cells in a culture plate to be 60-80% confluent at the time of transfection.
- siRNA-Lipid Complex Formation: Prepare siRNA-transfection reagent complexes in Opti-MEM according to the manufacturer's protocol.
- Transfection: Add the complexes to the cells and incubate for the desired time.
- Functional Assay: After transfection, treat the cells with 4-Hydroxybenzophenone and perform functional assays (e.g., cell viability, proliferation assays).
- Validation of Knockdown: Confirm the knockdown of Cxcl1 expression by qRT-PCR or Western blotting.



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Proposed pathway of 4-Hydroxybenzophenone action.

Conclusion

4-Hydroxybenzophenone-d4 is a valuable tool for researchers in analytical chemistry, drug metabolism, and toxicology. Its well-defined physical and chemical properties, coupled with its utility as an internal standard, make it indispensable for accurate quantitative studies.

Furthermore, the emerging research on the biological effects of its non-deuterated analog highlights the importance of understanding the interactions of such compounds with cellular pathways. The experimental protocols provided in this guide offer a solid foundation for the synthesis, analysis, and biological investigation of **4-Hydroxybenzophenone-d4** and related compounds.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. benchchem.com [benchchem.com]
- 3. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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